

1-Isocyanato-2-methylcyclopropane: A Technical Guide to Reactivity and Application

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Compound of Interest

Compound Name: *1-Isocyanato-2-methylcyclopropane*

CAS No.: *1016807-38-7*

Cat. No.: *B3373959*

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Executive Summary

1-isocyanato-2-methylcyclopropane (CAS 25694-89-7) is a specialized electrophilic building block used in the synthesis of pharmacologically active urea and carbamate derivatives. Characterized by the presence of a strained cyclopropane ring adjacent to a reactive isocyanate group, this scaffold offers unique steric and electronic properties that enhance metabolic stability and receptor binding affinity in drug candidates. This guide provides a comprehensive analysis of its synthesis via the Curtius rearrangement, its reactivity profile with nucleophiles, and critical handling protocols to maintain stereochemical integrity.

Chemical Identity and Physical Properties[1][2]

Structural Characteristics

The molecule features a cyclopropane ring substituted at the C1 and C2 positions. The rigidity of the cyclopropyl backbone restricts the conformational freedom of the attached isocyanate group, a feature often exploited in medicinal chemistry to lock ligands into bioactive conformations.

- IUPAC Name: **1-isocyanato-2-methylcyclopropane**
- CAS Number: 25694-89-7
- Molecular Formula: C₅H₇NO[1]
- Molecular Weight: 97.12 g/mol
- SMILES: CC1CC1N=C=O

Physical Properties

Note: Due to the specialized nature of this intermediate, some values are predicted based on structural homologs.

Property	Value / Description	Source/Note
Physical State	Colorless to pale yellow liquid	Standard State
Boiling Point	~84–88 °C (Predicted at 760 mmHg)	Volatile; handle in fume hood
Density	~0.98 g/cm ³ (Predicted)	Less dense than water
Solubility	Soluble in DCM, THF, Toluene	Reacts with protic solvents
Stability	Moisture sensitive	Hydrolyzes to amine/urea

Synthesis and Preparation

The most robust route to **1-isocyanato-2-methylcyclopropane** is the Curtius Rearrangement of 2-methylcyclopropanecarboxylic acid. This pathway is preferred over phosgenation of the amine due to milder conditions and better retention of stereochemistry.

Protocol: Curtius Rearrangement

Reaction Principle: Thermal decomposition of an acyl azide releases nitrogen gas (

) to form a transient nitrene (or concerted shift), which rearranges to the isocyanate.[2]

Reagents:

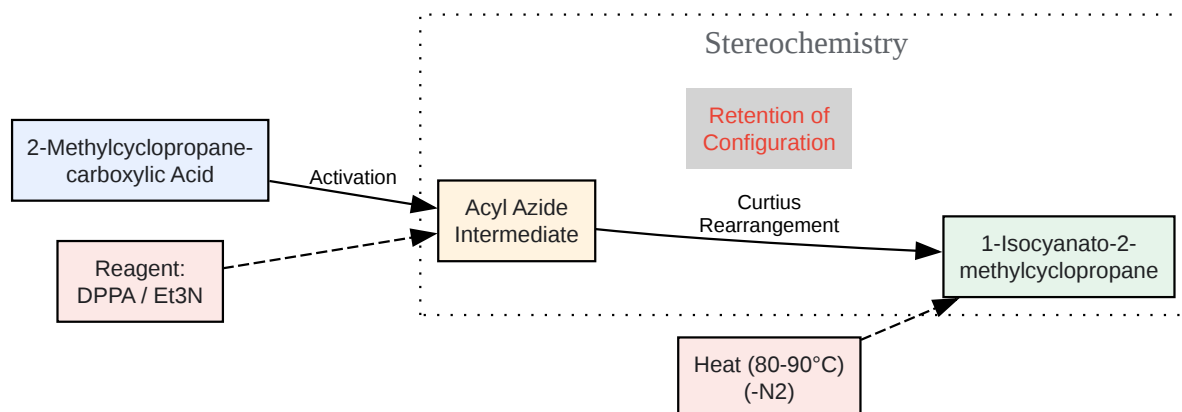
- Precursor: 2-methylcyclopropanecarboxylic acid (cis or trans)
- Azide Source: Diphenylphosphoryl azide (DPPA)[2][3][4]
- Base: Triethylamine (Et₃N) or Diisopropylethylamine (DIPEA)
- Solvent: Toluene (anhydrous)

Step-by-Step Methodology:

- Activation: Dissolve 2-methylcyclopropanecarboxylic acid (1.0 eq) in anhydrous toluene under atmosphere.
- Azide Formation: Add Et₃N (1.1 eq) followed by dropwise addition of DPPA (1.1 eq) at 0°C. Stir at 0°C for 1 hour, then warm to room temperature for 1–2 hours.
- Rearrangement: Heat the reaction mixture to 80–90°C. Evolution of gas indicates the formation of the isocyanate. Monitor by IR (appearance of strong band at ~2260 cm⁻¹).^[5]
- Isolation: Once gas evolution ceases (approx. 2–4 hours), the solution contains the isocyanate. It can be used directly (one-pot) or distilled under reduced pressure for isolation.^[6]

Critical Control Point: The reaction proceeds with retention of configuration. Starting with trans-2-methylcyclopropanecarboxylic acid yields trans-**1-isocyanato-2-methylcyclopropane**.

Synthesis Workflow Diagram



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Caption: Synthetic pathway via Curtius rearrangement highlighting reagents and stereochemical retention.

Chemical Reactivity Profile

Nucleophilic Addition

The isocyanate carbon is highly electrophilic. The primary utility of this compound is to install the N-(2-methylcyclopropyl) motif into ureas and carbamates.

- Reaction with Amines: Rapidly forms ureas.
 - $\text{R-NH}_2 + \text{Isocyanate} \rightarrow \text{R-NH-CO-NH-(2-methylcyclopropyl)}$
- Reaction with Alcohols: Forms carbamates (urethanes). Requires heating or Lewis acid catalysis (e.g., DBTL).
 - $\text{R-OH} + \text{Isocyanate} \rightarrow \text{R-O-CO-NH-(2-methylcyclopropyl)}$

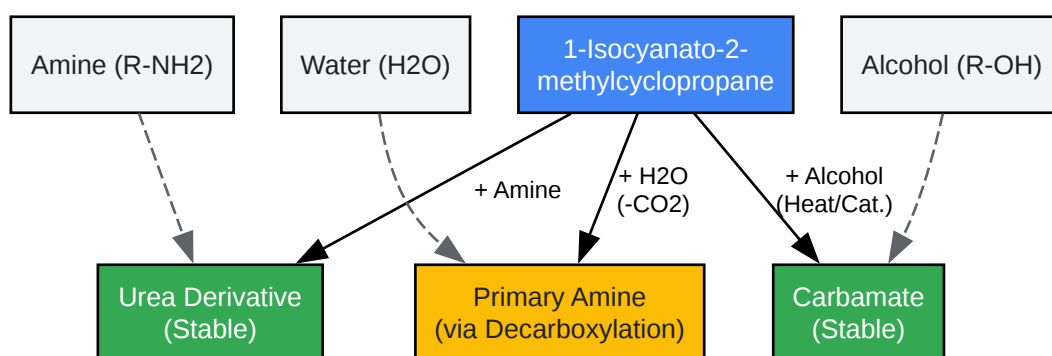
Cyclopropane Ring Stability

The cyclopropane ring possesses significant ring strain (~27.5 kcal/mol).

- Nucleophilic Conditions: The ring is generally stable during standard isocyanate additions (urea/carbamate formation) under neutral or basic conditions.

- **Acidic Conditions:** Strong acids can trigger ring opening, especially if the resulting carbocation can be stabilized. Avoid strong mineral acids during workup.
- **Radical Conditions:** Susceptible to radical ring opening, though less common in standard derivatization protocols.

Reactivity Logic Diagram



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Caption: Reactivity flowchart demonstrating major derivatization pathways and hydrolysis byproduct.

Applications in Drug Discovery[6][8][9]

The 2-methylcyclopropyl moiety is a high-value "fragment" in medicinal chemistry, often superior to simple alkyl chains (isopropyl, t-butyl) for several reasons:

- **Metabolic Stability:** The cyclopropyl ring blocks cytochrome P450 oxidation at the α -carbon position, a common metabolic soft spot in alkyl chains.
- **Conformational Restriction:** The rigid ring locks the orientation of the N-substituent, potentially reducing the entropic penalty of binding to a protein target.
- **Vector Control:** The cis vs. trans isomers project substituents into distinct vectors, allowing for precise probing of hydrophobic pockets in enzymes (e.g., Kinases, GPCRs).

Case Study Relevance: While specific proprietary drugs using this exact intermediate are often undisclosed until patent expiry, the N-cyclopropyl urea motif is found in kinase inhibitors and

antiviral agents. The 2-methyl substitution adds lipophilicity and asymmetry, useful for fine-tuning solubility and permeability (LogD).

Handling and Safety

Hazard Identification

- **Toxicity:** Isocyanates are potent sensitizers. Inhalation can cause severe respiratory irritation and asthma-like symptoms.
- **Lachrymator:** Vapors may irritate eyes and mucous membranes.
- **Reactivity:** Violent reaction with water; generates
which can over-pressurize sealed vessels.

Storage and Handling Protocol

- **Atmosphere:** Store under inert gas (Argon or Nitrogen).
- **Temperature:** Refrigerate (2–8°C) to prevent dimerization or polymerization.
- **Quenching:** Spills should be treated with a solution of 90% water, 8% concentrated ammonia, and 2% liquid detergent to neutralize the isocyanate group.

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